

# In-Depth Technical Guide: 6-(tert-Butoxy)picolinaldehyde

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## Compound of Interest

Compound Name: 6-(tert-Butoxy)picolinaldehyde

CAS No.: 195044-13-4

Cat. No.: B071144

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the official SDS and follow all institutional and regulatory safety guidelines when handling this chemical.

## Chemical Identification and Properties

**6-(tert-Butoxy)picolinaldehyde** is a substituted pyridine derivative used as a building block in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Hazard Identification and Classification

This chemical is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).



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GHS Pictograms:

 Skull and Crossbones  Corrosion  Exclamation Mark

Signal Word: Danger

## Toxicological Information

The toxicological properties of **6-(tert-Butoxy)picolinaldehyde** have not been extensively investigated. The available data is summarized below.



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- Skin Corrosion/Irritation: Causes severe skin burns.
- Serious Eye Damage/Irritation: Causes serious eye damage.

- Respiratory or Skin Sensitization: May cause an allergic skin reaction.
- Inhalation Toxicity: Fatal if inhaled.

Note: No data is available regarding the carcinogenicity, mutagenicity, or reproductive toxicity of this compound.

## Experimental Protocols

Detailed, validated experimental protocols for the handling and use of **6-(tert-Butoxy)picolinaldehyde** are not readily available in the public domain. The following are general best-practice recommendations derived from available safety data sheets. All work should be conducted in a well-ventilated chemical fume hood, and a risk assessment should be performed before any new procedure.

## Personal Protective Equipment (PPE)

A diagram illustrating the necessary personal protective equipment for handling this compound.



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Caption: Required Personal Protective Equipment for handling **6-(tert-Butoxy)picolinaldehyde**.

## Handling and Storage

- Handling: Use only in a chemical fume hood.[1] Avoid breathing vapors or mist. Do not get in eyes, on skin, or on clothing.[1] Wash hands thoroughly after handling. Keep away from heat, sparks, and open flames.[1]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[1] Store in a cool place. Recommended storage temperature is 2-8°C. Keep under an inert atmosphere (e.g., nitrogen).[1]

## First Aid Measures

A flowchart for responding to different types of exposure.



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Caption: First aid procedures for exposure to **6-(tert-Butoxy)picolinaldehyde**.

## Spill and Leak Procedures

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and open flames.
- Containment: Cover drains to prevent entry into the sewer system.

- Absorption: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collection: Collect the absorbed material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may travel to a source of ignition and flash back. Hazardous combustion products include carbon oxides and nitrogen oxides.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Biological Signaling Pathways and Activity

There is currently no publicly available scientific literature detailing the specific biological activities or signaling pathways associated with **6-(tert-Butoxy)picolinaldehyde**. Its primary use is as a chemical intermediate in the synthesis of more complex molecules. Further research is required to elucidate any potential biological effects.

## Synthesis

A general synthetic route to **6-(tert-Butoxy)picolinaldehyde** can be inferred from standard organic chemistry principles, typically involving the protection of the hydroxyl group of 6-hydroxypicolinaldehyde with a tert-butyl group. Detailed, step-by-step synthesis protocols with characterization data are not readily available in the public domain. Researchers should consult the chemical literature for analogous transformations and adapt them accordingly, with all necessary safety precautions in place.

## Disposal Considerations

Dispose of this chemical and its container in accordance with all local, regional, and national regulations. Contact a licensed professional waste disposal service to dispose of this material.

Contaminated packaging should be treated as the chemical itself.

### Need Custom Synthesis?

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## References

- 1. [geneseo.edu](http://geneseo.edu) [[geneseo.edu](http://geneseo.edu)]
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